Experimental Protocol for Spirit Blue Agar

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Compound Focus: **Opal Blue SS**

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Cat. No.: S566481

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The following methodology is adapted from a 2025 research article that utilized Spirit Blue Agar to screen bacterial isolates for lipolytic activity [1]. This provides a real-world example of its application in a reliable experimental context.

- **Objective**: To screen and select probiotic isolates with high lipolytic (fat-digesting) activity for formulating a multi-strain probiotic consortium [1].
- **Procedure**:
  - **Preparation of Medium**: Spirit Blue Agar was prepared according to the manufacturer's instructions. The lipase substrate was prepared by emulsifying Tween 80 and cottonseed or olive oil, which was added to the cooled, sterilized agar before pouring plates [1] [2].
  - **Inoculation and Incubation**: The bacterial isolates were inoculated onto the prepared plates. The plates were then incubated at 37°C for 24 hours [1].
  - **Assessment of Activity**: Lipolytic activity was indicated by a visible clear zone around the bacterial growth. The isolate *Bacillus rugosus* PIB9CR was identified as producing the highest quantity of p-nitrophenol, indicating superior lipolytic activity in both whole cells and cell-free supernatant [1].

This protocol is summarized in the following workflow diagram:

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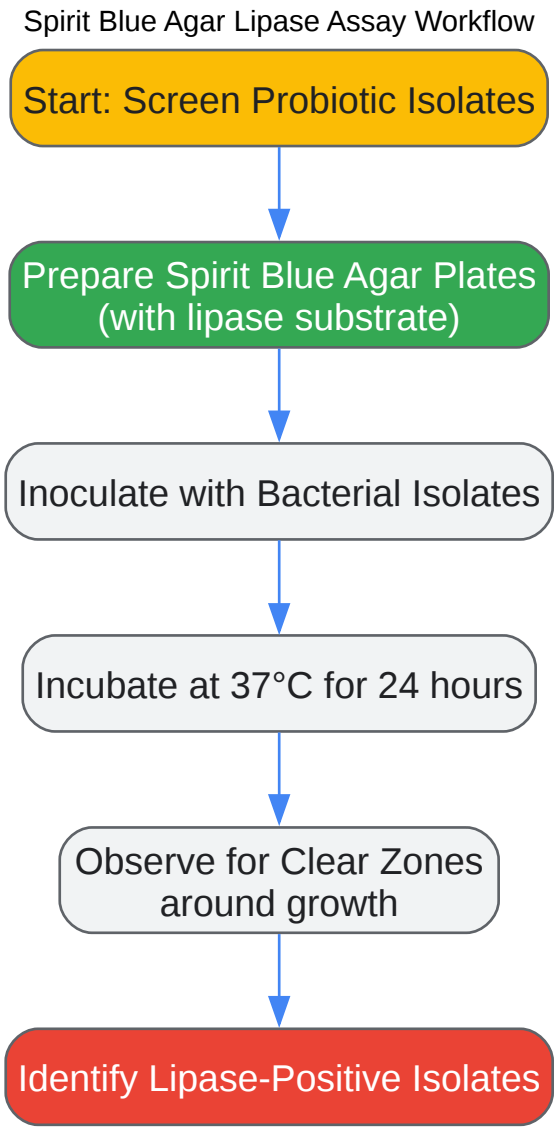

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Performance Data from a Recent Study

The table below summarizes the quantitative results from the aforementioned study, which used Spirit Blue Agar as part of its selection criteria [1].

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Assessment Method	Specific Activity Measured	Top-Performing Isolate	Key Quantitative Result
Spirit Blue Agar Lipase Assay	Lipolytic activity (qualitative)	*Bacillus rugosus* PIB9CR	Highest lipolytic activity on plates [1]
p-nitrophenyl acetate method	Lipolytic activity (quantitative)	*Bacillus rugosus* PIB9CR	272.61 ± 0.54 µM p-nitrophenol produced/15 min [1]
DPPH Radical Scavenging	Antioxidant Activity	*Limosilactobacillus fermentum* BAB 7912	30.22% DPPH radical reduction [1]
ABTS Radical Scavenging	Antioxidant Activity	*Limosilactobacillus fermentum* BAB 7912	87.21% ABTS radical scavenging [1]
Cholesterol Reduction	Hypocholesterolemic Activity	Multi-strain Consortium	74.77% reduction after 48 hours [1]

Reliability Assessment Logic

The decision to use Spirit Blue Agar in this recent study was based on a logical progression of tests to ensure the selected bacterial strains were compatible and highly effective. The following diagram outlines this assessment strategy:

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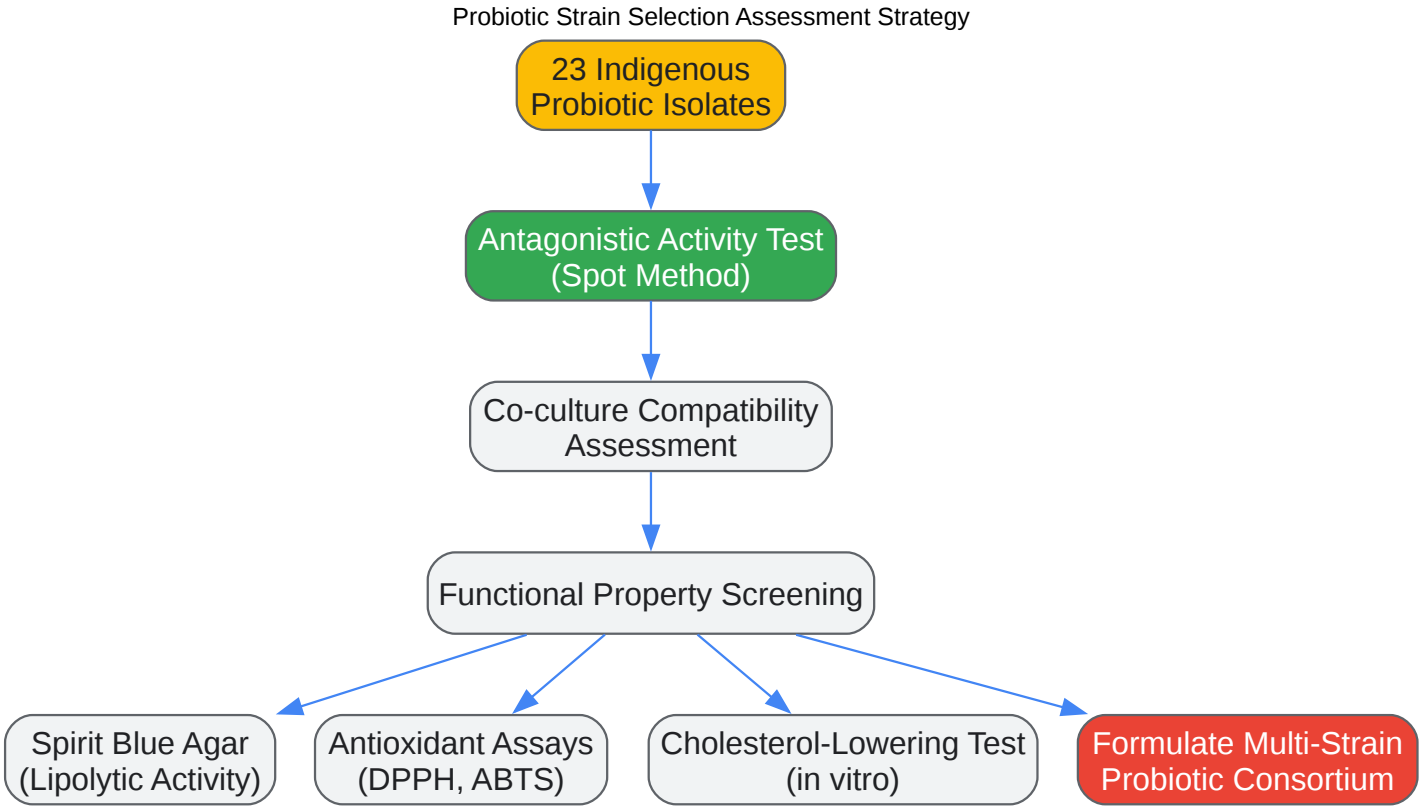

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2. NutriSelect® Plus, suitable for... | Sigma-Aldrich Spirit blue agar [sigmaaldrich.com]

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assessment]

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